

Squalene Synthase-IN-2: A Potent Tool for Elucidating Isoprenoid Biosynthesis

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Compound of Interest

Compound Name: Squalene synthase-IN-2

Cat. No.: B12377200

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Application Notes

Squalene synthase (SQS), also known as farnesyl-diphosphate farnesyltransferase 1 (FDFT1), is a critical enzyme in the isoprenoid biosynthesis pathway. It catalyzes the first committed step in sterol biosynthesis, the head-to-head condensation of two molecules of farnesyl pyrophosphate (FPP) to form squalene. This reaction is a key regulatory point that diverts FPP towards the synthesis of cholesterol and other steroids. **Squalene synthase-IN-2** is a potent, orally active inhibitor of SQS and serves as an invaluable chemical tool for researchers studying the intricacies of the isoprenoid pathway, cholesterol metabolism, and the development of hypolipidemic agents.

This document provides detailed protocols for the use of **Squalene synthase-IN-2** in both in vitro enzymatic assays and cell-based assays to probe its effects on isoprenoid biosynthesis.

Mechanism of Action

Squalene synthase-IN-2 exerts its inhibitory effect by binding to the active site of the squalene synthase enzyme, thereby preventing the binding and subsequent condensation of its substrate, farnesyl pyrophosphate. This leads to a reduction in the production of squalene and, consequently, a decrease in the downstream synthesis of cholesterol.

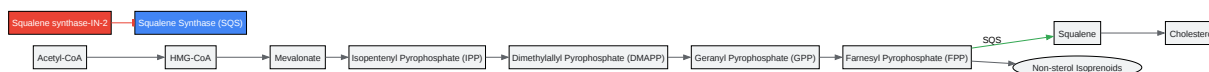
Quantitative Data

The inhibitory potency of **Squalene synthase-IN-2** has been characterized in both enzymatic and cellular assays. The following table summarizes the key quantitative data for this inhibitor.

Parameter	Target/Process	Value
IC50	Squalene Synthase	3.4 nM
IC50	Cholesterol Synthesis	99 nM

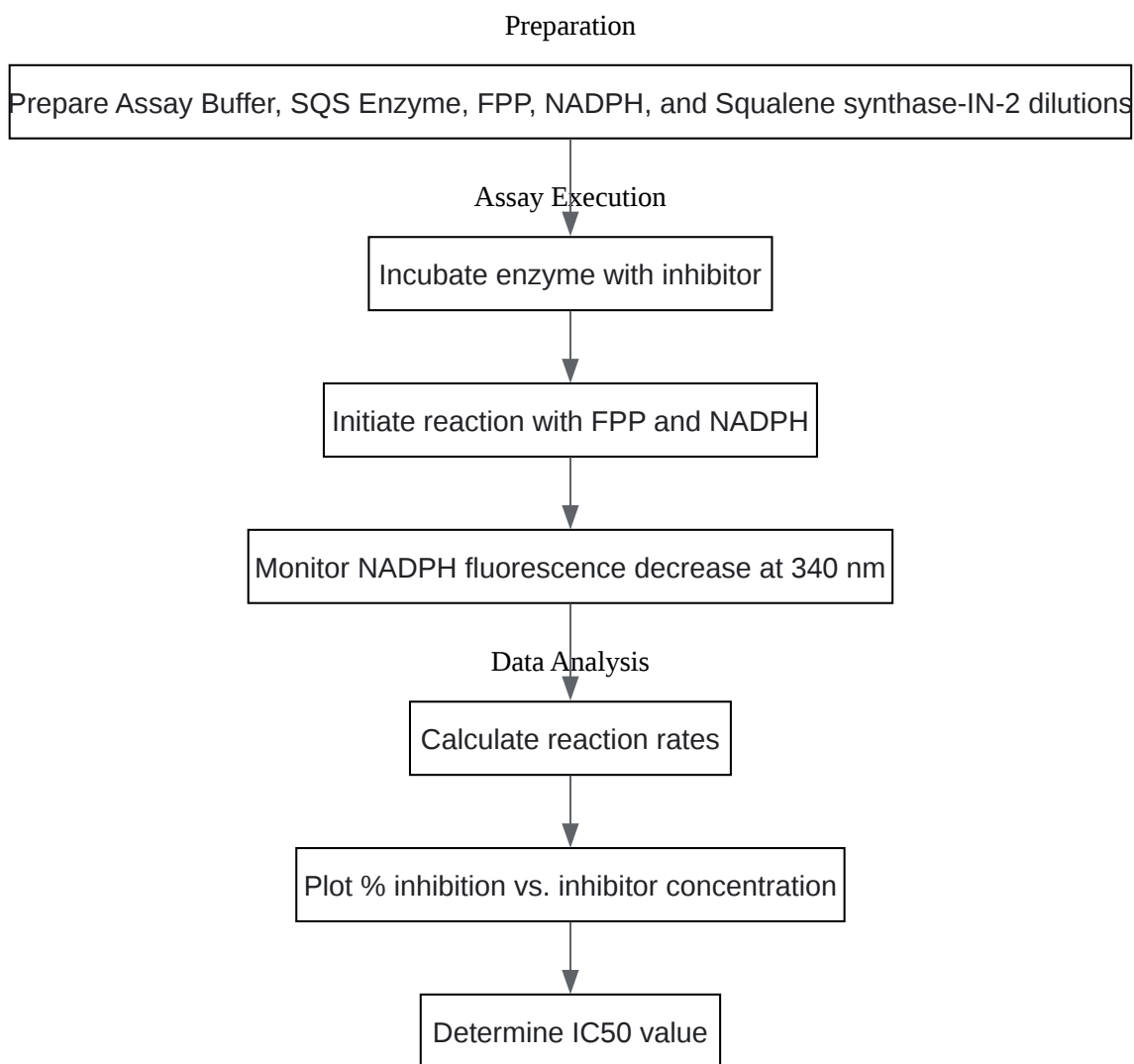
Signaling Pathway and Experimental Workflows

To visually represent the role of **Squalene synthase-IN-2** and the experimental approaches to study its effects, the following diagrams have been generated using the DOT language.



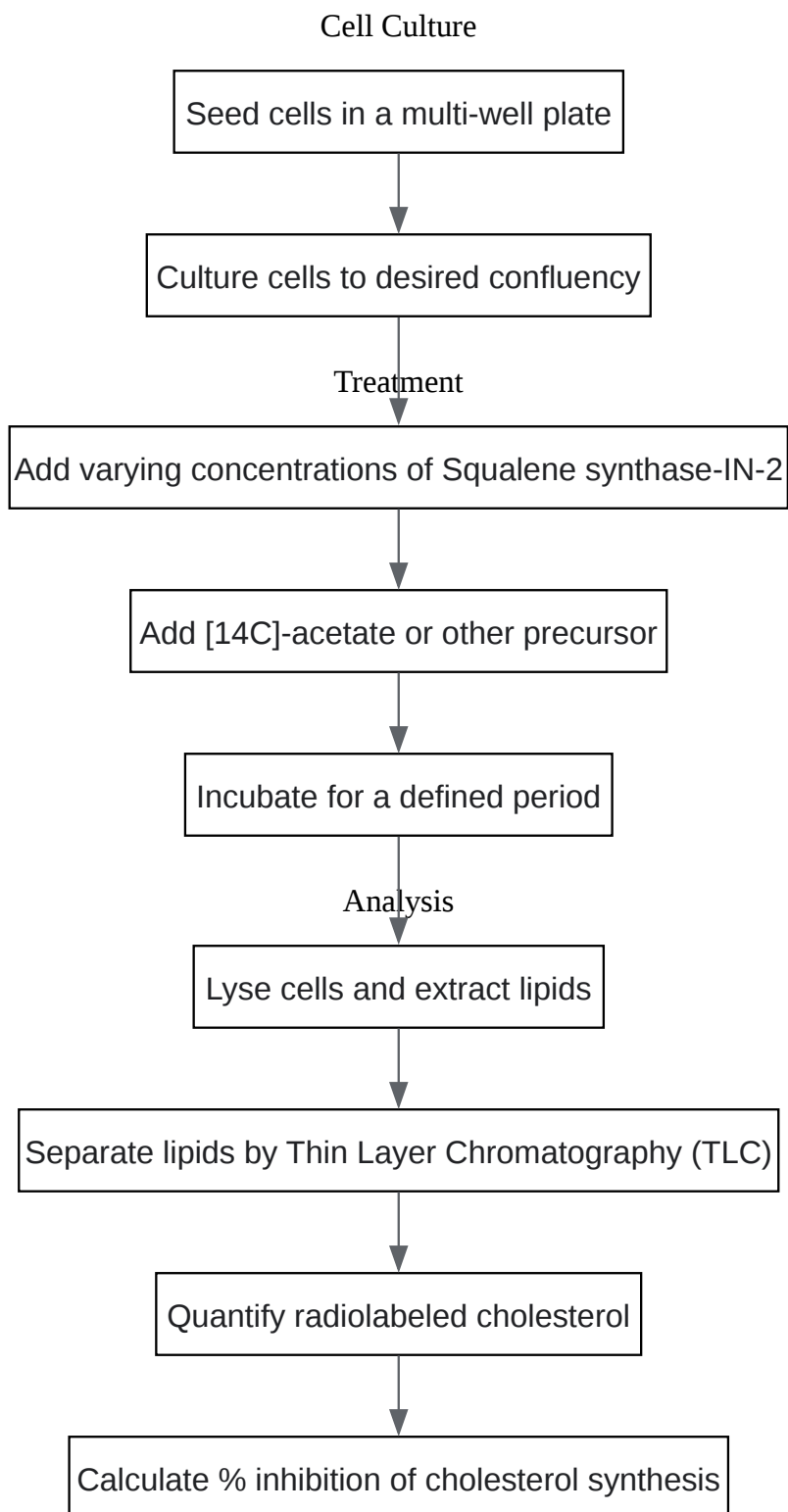
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Caption: Isoprenoid biosynthesis pathway highlighting the inhibition of Squalene Synthase by **Squalene synthase-IN-2**.



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Caption: Experimental workflow for the in vitro Squalene Synthase activity assay.



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